

Safeguarding Your Research: A Comprehensive Guide to Handling TVB-3664

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For Immediate Implementation by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **TVB-3664**, a potent and selective fatty acid synthase (FASN) inhibitor. Adherence to these procedures is essential to ensure personnel safety and maintain the integrity of your research.

Personal Protective Equipment (PPE): Your First Line of Defense

Given the cytotoxic potential of **TVB-3664**, a robust PPE protocol is mandatory. All handling of this compound, in both solid and solution form, must be conducted within a certified chemical fume hood or a biological safety cabinet.

Minimum PPE Requirements:

- Gloves: Double gloving with nitrile gloves is required. Change gloves immediately if contaminated.
- Eye Protection: Chemical safety goggles are mandatory to protect against splashes.
- Lab Coat: A fully buttoned lab coat must be worn.



 Respiratory Protection: For procedures that may generate aerosols or if handling outside of a ventilated enclosure, a NIOSH-approved respirator is necessary.

Operational Plan: From Receipt to Use

A systematic approach to handling **TVB-3664** minimizes risk and ensures the compound's stability.

Step-by-Step Handling Protocol:

- · Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Log the compound in your chemical inventory.
 - Store in a cool, dry, and dark place as specified by the supplier.
- Preparation of Stock Solutions:
 - All weighing and preparation of stock solutions must be performed in a chemical fume hood.
 - Use a dedicated set of spatulas and weighing papers.
 - TVB-3664 is soluble in DMSO.[1] Prepare stock solutions at a concentration appropriate for your experiments.
- Experimental Use:
 - When diluting stock solutions, work within the fume hood.
 - Clearly label all tubes and vials containing TVB-3664.
 - Avoid skin contact and inhalation.

Emergency Procedures: Be Prepared

Accidents can happen. Immediate and appropriate action is critical.



- Skin Contact: Immediately wash the affected area with copious amounts of soap and water.
 Remove contaminated clothing.
- Eye Contact: Flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - Cover the spill with an absorbent material.
 - Carefully collect the absorbed material into a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable decontaminating solution.

Disposal Plan: Responsible Waste Management

All materials contaminated with TVB-3664 are considered hazardous waste.

- Solid Waste: Contaminated gloves, weighing papers, and other solid materials should be placed in a clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated media should be collected in a designated hazardous waste container.
- Disposal: All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Do not pour any **TVB-3664** solutions down the drain.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for TVB-3664.



Parameter	Value	Source(s)
Storage (Solid)	-20°C for up to 3 years; 4°C for up to 2 years	[2]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[2]
Solubility in DMSO	≥ 94 mg/mL	[1]

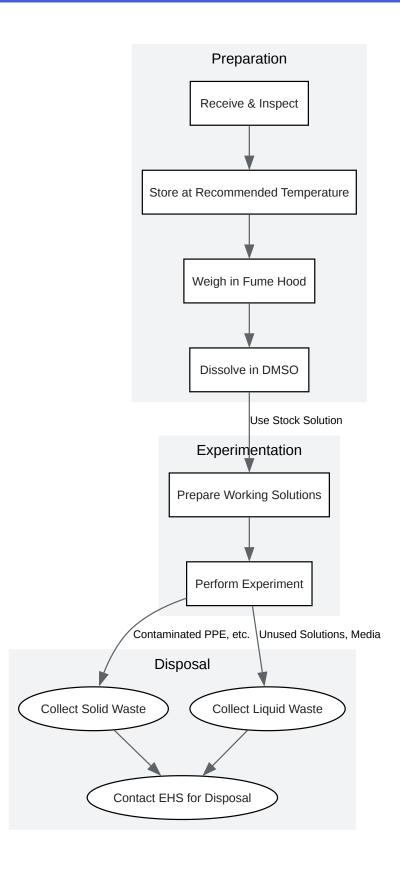
Experimental Protocol Reference

For detailed in-vitro and in-vivo experimental setups, researchers can refer to established protocols. For example, studies on various cancer cell lines have utilized **TVB-3664** at concentrations up to 1 μ M for 7 days.[2] In animal models, oral gavage has been used for administration.[2]

Visualizing the Workflow

To further clarify the handling and disposal process, the following diagram outlines the key steps.





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Caption: Workflow for safe handling and disposal of TVB-3664.



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References

- 1. Safe handling of cytotoxics: guideline recommendations PMC [pmc.ncbi.nlm.nih.gov]
- 2. TVB-3664 | FASN inhibitor | CAS# 2097262-58-1 | TVB3664 | InvivoChem [invivochem.com]
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